

Structure Elucidation of 2-Methyl-1,1-dipropoxypropane: A Technical Guide

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Compound of Interest

Compound Name: 2-Methyl-1,1-dipropoxypropane

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Abstract

This technical guide provides a comprehensive overview of the structure elucidation of **2-Methyl-1,1-dipropoxypropane**. The document outlines the synthetic protocol for its preparation via acid-catalyzed acetalization of isobutyraldehyde and propanol. Due to the absence of publicly available experimental spectra, this guide presents predicted spectroscopic data for ^1H NMR, ^{13}C NMR, IR, and mass spectrometry. These predictions are based on established principles of spectroscopy and data from analogous structures. The methodologies for acquiring and interpreting this data are detailed to provide a framework for the experimental confirmation of the structure of **2-Methyl-1,1-dipropoxypropane**.

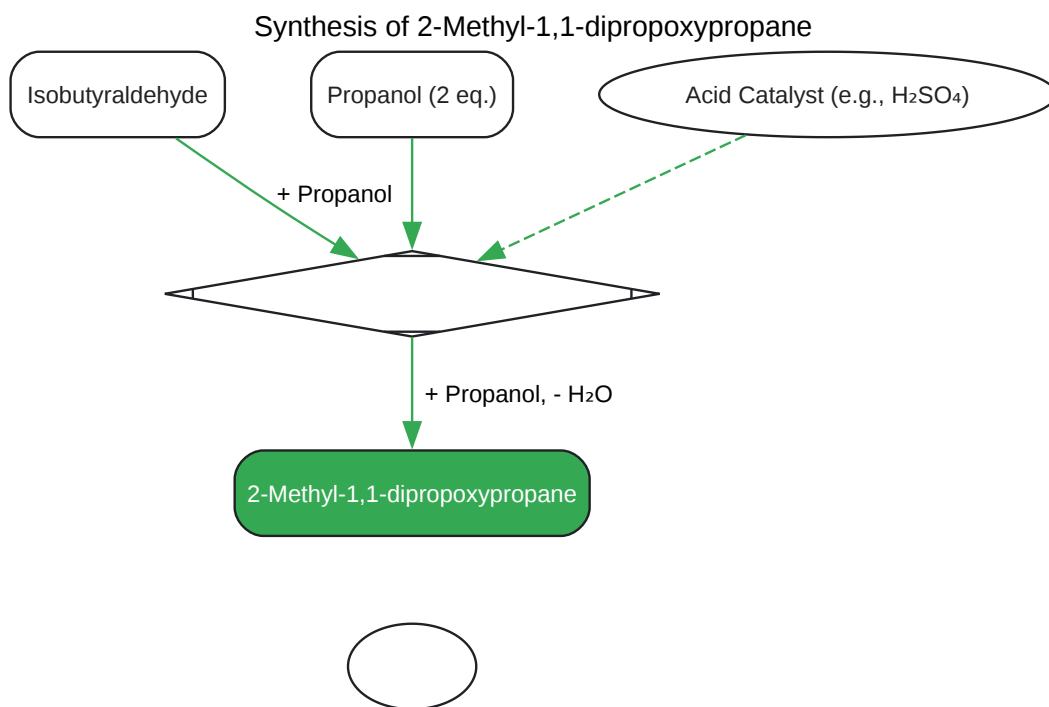
Introduction

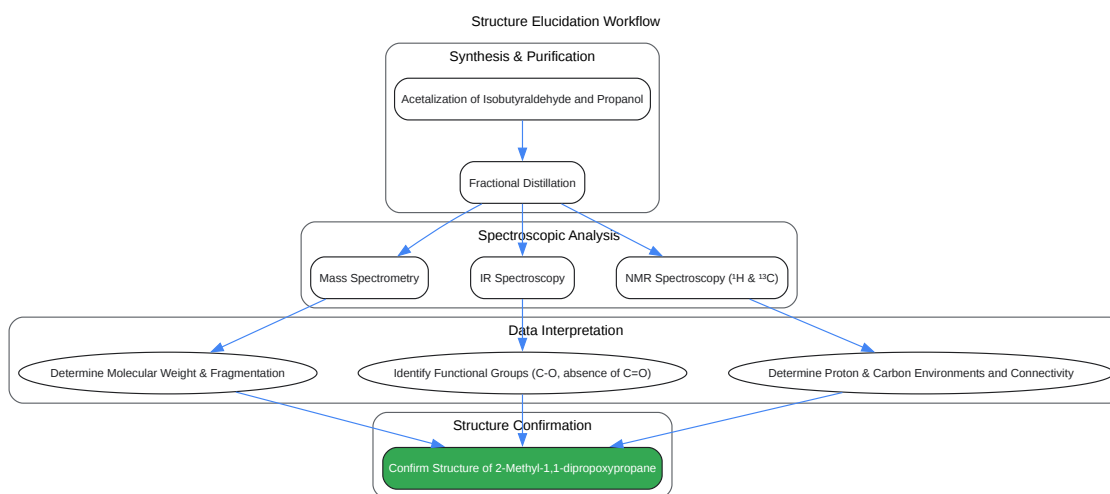
2-Methyl-1,1-dipropoxypropane, also known as isobutyraldehyde dipropyl acetal, is an organic compound with the chemical formula $\text{C}_{10}\text{H}_{22}\text{O}_2$ and a molecular weight of 174.28 g/mol [1]. As an acetal, it is characterized by the presence of two alkoxy groups (propoxy groups in this case) attached to the same carbon atom. Acetal functional groups are of significant interest in organic synthesis, often serving as protecting groups for aldehydes due to their stability under neutral or basic conditions and their susceptibility to hydrolysis under acidic conditions. The elucidation of the precise structure of such molecules is fundamental for quality control, reaction monitoring, and understanding their chemical behavior. This guide details the

necessary steps and expected outcomes for the comprehensive structural characterization of **2-Methyl-1,1-dipropoxypropane**.

Synthesis of 2-Methyl-1,1-dipropoxypropane

The synthesis of **2-Methyl-1,1-dipropoxypropane** is achieved through the acid-catalyzed acetalization of isobutyraldehyde with propanol. This reaction involves the nucleophilic addition of two equivalents of propanol to the carbonyl carbon of isobutyraldehyde, followed by the elimination of a water molecule.





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References

- 1. GSRS [precision.fda.gov]
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